

An In-depth Technical Guide to the Synthesis of 2-Amino-3-benzyloxypyridine

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Compound of Interest

Compound Name: 2-Amino-3-benzyloxypyridine

Cat. No.: B018056

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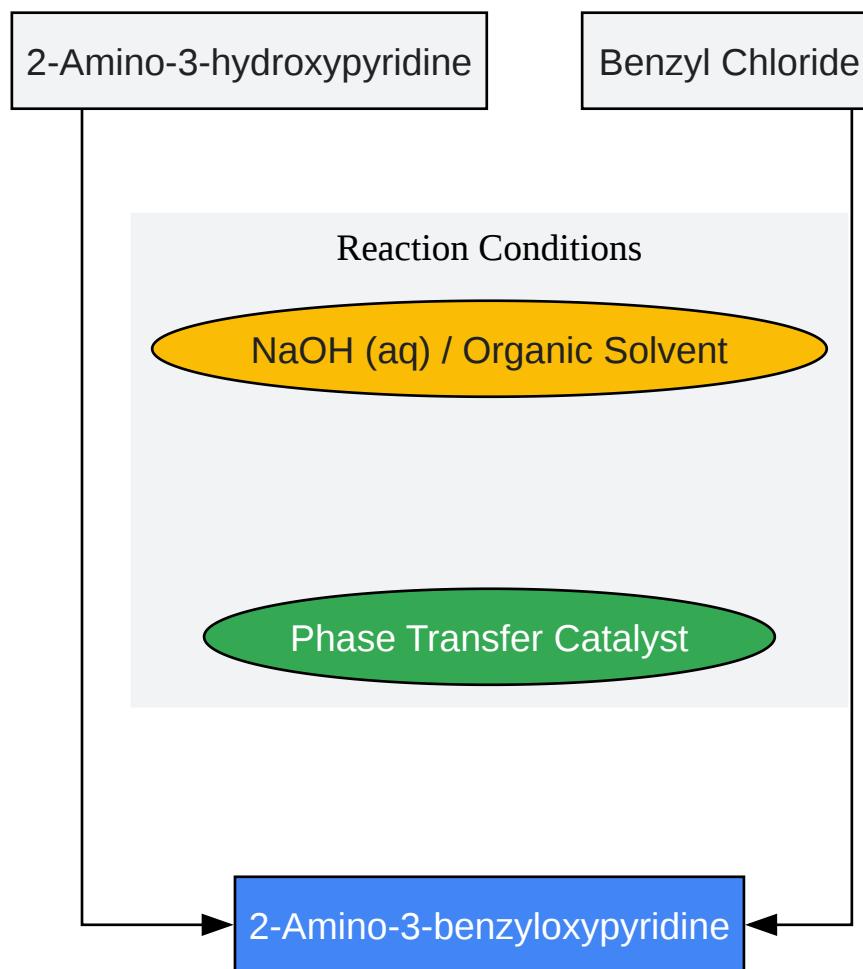
For Researchers, Scientists, and Drug Development Professionals

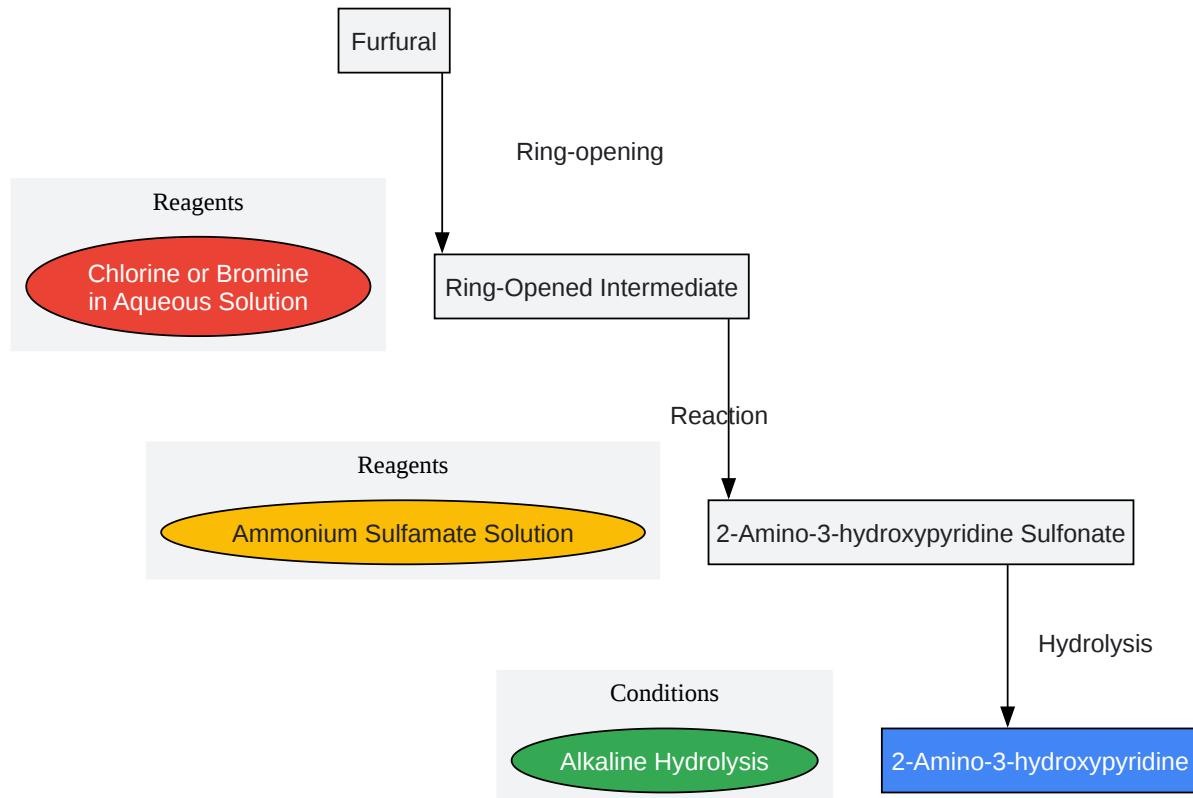
This technical guide provides a comprehensive overview of the primary synthetic routes for **2-Amino-3-benzyloxypyridine**, a key intermediate in pharmaceutical research and development. This document details the starting materials, experimental protocols, and quantitative data to support the efficient and reliable synthesis of this compound.

Core Synthesis Pathway: Benzylation of 2-Amino-3-hydroxypyridine

The most prevalent and well-documented method for the synthesis of **2-Amino-3-benzyloxypyridine** involves the benzylation of 2-amino-3-hydroxypyridine. This reaction is typically carried out in a biphasic system using a phase transfer catalyst.

Reaction Scheme





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com